

Safety, handling, and storage protocols for Methyl 3-pentenoate

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Compound of Interest

Compound Name: Methyl 3-pentenoate

Cat. No.: B1582013

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An In-depth Technical Guide to the Safety, Handling, and Storage of **Methyl 3-pentenoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and storage protocols for **Methyl 3-pentenoate**. The information is intended to support laboratory research and development activities by providing key data, experimental procedures, and safety guidelines.

Chemical and Physical Properties

Methyl 3-pentenoate is a volatile, flammable liquid. The majority of commercially available information pertains to the trans (or E) isomer. While a cis (or Z) isomer exists, detailed safety and property data for it are not readily available. It is often sold as a technical grade product with a purity of $\geq 90\%$, which may contain a mixture of isomers.

Table 1: Physical and Chemical Properties of Methyl trans-3-pentenoate

Property	Value	References
Molecular Formula	C ₆ H ₁₀ O ₂	[1] [2]
Molecular Weight	114.14 g/mol	[1] [2]
CAS Number	20515-19-9 (trans), 818-58-6 (unspecified)	[1] [3]
Appearance	Colorless to light yellow, clear liquid	[2]
Odor	Fruity	[2]
Density	0.930 g/mL	[2]
Boiling Point	137-139 °C	[2]
Flash Point	24 °C (75.2 °F)	
Refractive Index	1.420	[2]
Solubility	Soluble in alcohol and most fixed oils; very slightly soluble in water.	

Safety and Hazard Information

Methyl 3-pentenoate is classified as a flammable liquid and is considered harmful if swallowed.[\[1\]](#)

Table 2: Hazard Identification and Classification

Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor. [1]
Acute Toxicity (Oral)	Category 4		Warning	H302: Harmful if swallowed. [1]

Table 3: Toxicological Data

Endpoint	Value	Species	Route	Notes
LD ₅₀ (Oral)	No specific data available	-	-	A structurally related compound, 3-Methyl-3-Pentanol, has an oral LD ₅₀ of 710 mg/kg in rats. This is for reference only and not directly applicable.
LC ₅₀ (Inhalation)	No specific data available	-	-	-
LD ₅₀ (Dermal)	No specific data available	-	-	-

Handling and Personal Protective Equipment (PPE)

Safe handling of **Methyl 3-pentenoate** requires strict adherence to laboratory safety protocols, particularly those for flammable and potentially toxic liquids.

Engineering Controls

- Ventilation: All work with **Methyl 3-pentenoate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Emergency Equipment: Safety showers and eyewash stations must be readily accessible. Fire extinguishers suitable for flammable liquids (e.g., CO₂, dry chemical) should be available.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash goggles or a face shield are mandatory.

- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn. It is important to consult the glove manufacturer's compatibility chart for breakthrough times.
- Body Protection: A flame-resistant lab coat, fully buttoned, is required. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- Footwear: Closed-toe shoes are required in any laboratory setting where this chemical is handled.

Storage and Stability

Proper storage is crucial to maintain the integrity of **Methyl 3-pentenoate** and to ensure a safe laboratory environment.

- Containers: Store in tightly sealed, properly labeled containers made of chemically compatible material such as borosilicate glass or polytetrafluoroethylene (PTFE).
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids. This should be away from direct sunlight, heat sources, and incompatible materials.
- Incompatible Materials: Avoid storage with strong oxidizing agents, strong bases, acids, acid chlorides, and acid anhydrides.
- Stability: The compound may be sensitive to light and air. For long-term storage, blanketing with an inert gas like nitrogen or argon is recommended.

Accidental Release and Disposal

Accidental Release Measures

- Minor Spills:
 - Eliminate all ignition sources in the immediate area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with an appropriate solvent and then wash with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Alert emergency personnel.
 - Ensure the area is well-ventilated and all ignition sources are removed.
 - Contain the spill if it can be done without risk.

Waste Disposal

- Dispose of **Methyl 3-pentenoate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Experimental Protocols

Protocol for Chemical Compatibility Testing

This protocol is adapted from general procedures for testing the compatibility of chemicals with container materials.

Objective: To assess the compatibility of **Methyl 3-pentenoate** with various polymeric materials.

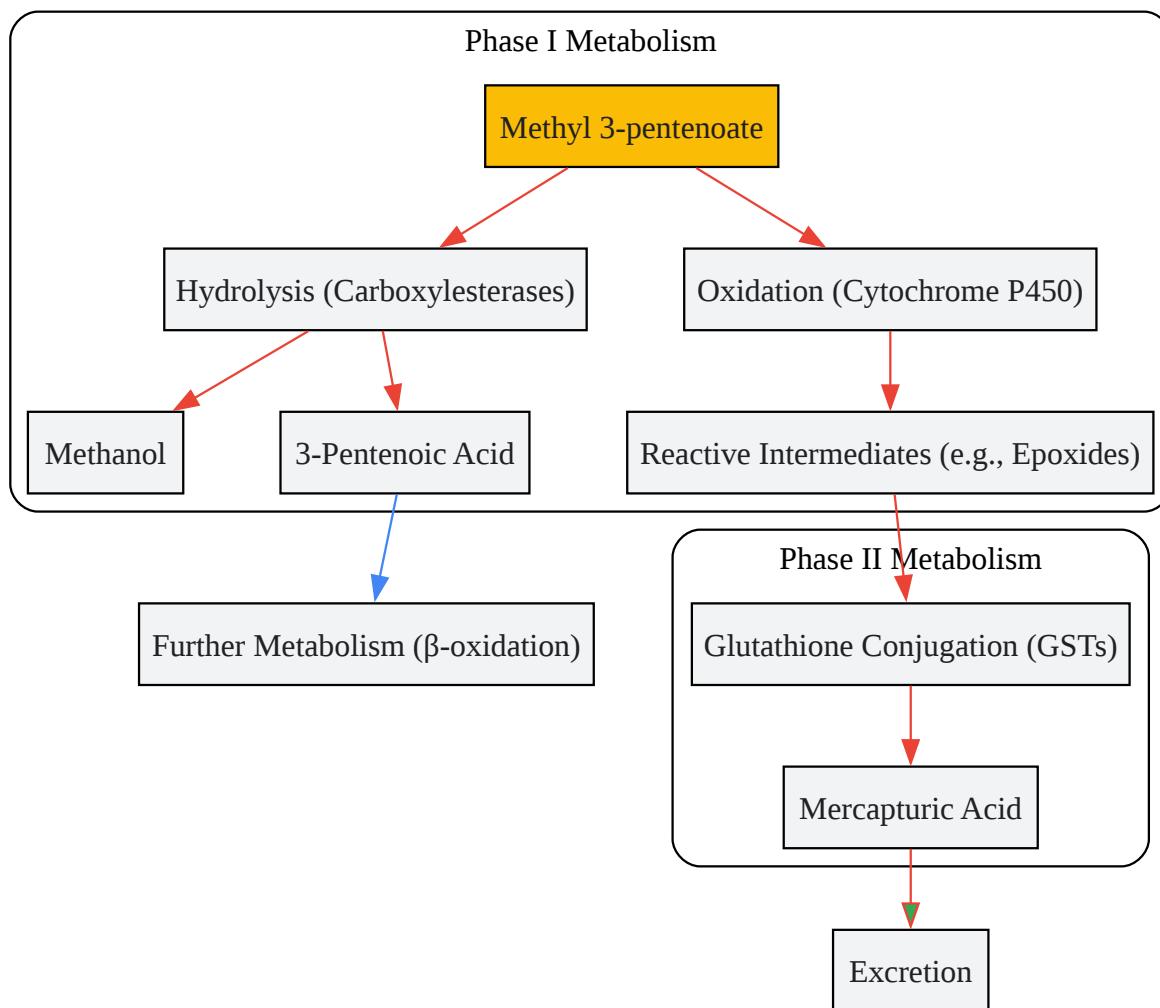
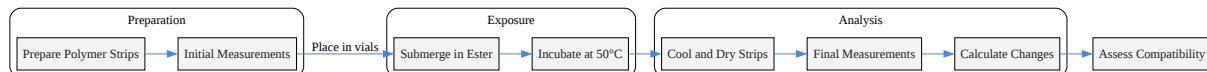
Materials:

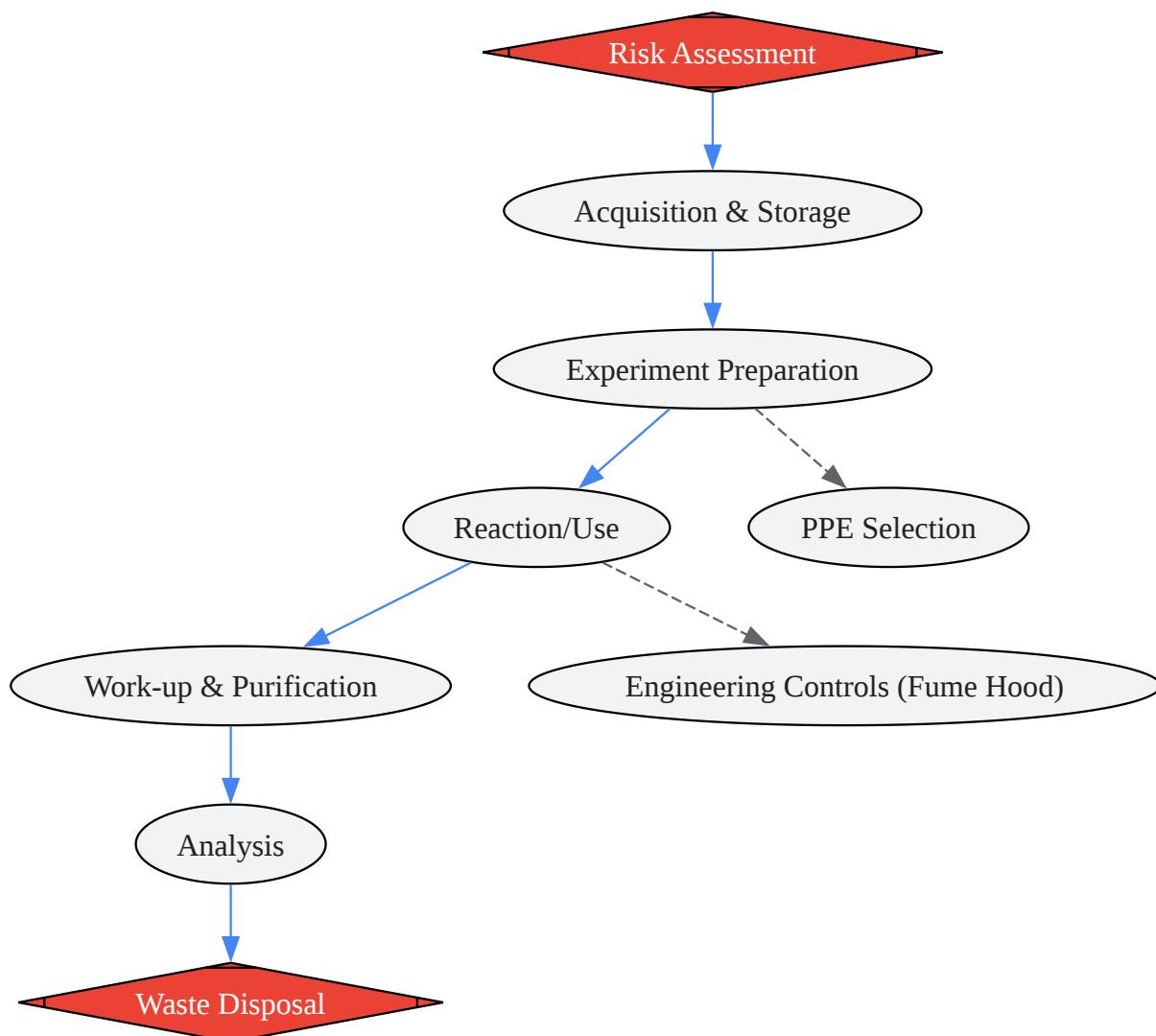
- **Methyl 3-pentenoate**
- Test strips of various polymers (e.g., HDPE, LDPE, polypropylene, PTFE)
- Glass vials with PTFE-lined caps
- Analytical balance

- Micrometer or calipers
- Oven

Methodology:

- Cut test strips of each polymer to a standard size (e.g., 1 cm x 5 cm).
- Measure and record the initial weight and dimensions (length, width, thickness) of each test strip.
- Place each test strip in a separate, labeled glass vial.
- Add enough **Methyl 3-pentenoate** to completely submerge each strip.
- Seal the vials tightly.
- Place the vials in an oven at a controlled temperature (e.g., 50 °C) for a specified period (e.g., 7 days).
- After the incubation period, remove the vials and allow them to cool to room temperature.
- Carefully remove the polymer strips, rinse with a suitable solvent (e.g., ethanol), and allow them to dry completely.
- Re-measure and record the final weight and dimensions of each strip.
- Data Analysis: Calculate the percentage change in weight and dimensions. Observe any changes in appearance (e.g., discoloration, swelling, cracking). A significant change indicates incompatibility.





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